

Technical Guide: Safety & Handling of 2-Fluoro-5-iodonitrobenzene

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Compound of Interest

Compound Name: 2-Fluoro-5-iodonitrobenzene

CAS No.: 364-75-0

Cat. No.: B1590883

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CAS: 364-75-0 | Formula: C6H3FINO2 | Mol.[\[1\]](#) Weight: 267.00 g/mol [\[2\]](#)[\[3\]](#)

Executive Summary & Chemical Identity

2-Fluoro-5-iodonitrobenzene is a bifunctional electrophile widely utilized in medicinal chemistry for its ability to undergo orthogonal functionalization.

- The Fluorine Handle (C-2): Activated by the ortho-nitro group, this position is highly susceptible to Nucleophilic Aromatic Substitution (S_NAr).[\[1\]](#)
- The Iodine Handle (C-5): Serves as a prime site for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira, Heck).[\[1\]](#)

While standard Safety Data Sheets (SDS) often classify this compound as a Skin/Eye Irritant (H315/H319), researchers must treat it with the elevated caution accorded to halonitrobenzenes. Structurally related compounds (e.g., 2-fluoronitrobenzene) are known to be fatal in contact with skin and potent methemoglobinemia inducers. This guide adopts a Precautionary Safety Strategy, assuming high toxicity and skin sensitization potential.

Hazard Identification & Toxicology (The "Why")

GHS Classification & Structural Alerts

Hazard Category	GHS Code	Description	Mechanistic Insight
Acute Toxicity	H301/H311 (Class Assumption)	Toxic if swallowed or in contact with skin.[4][5][6][7]	Nitroaromatics are rapidly absorbed through the skin. The nitro group can be metabolically reduced to a hydroxylamine, oxidizing ferrous hemoglobin (Fe^{2+}) to ferric (Fe^{3+}), causing methemoglobinemia (oxygen deprivation).
Skin/Eye Irritant	H315 / H319	Causes skin/serious eye irritation.[4][5][6][8][9]	The activated C-F bond is a potent alkylating agent, capable of reacting with nucleophilic residues on biological proteins, leading to contact dermatitis and sensitization.
STOT - RE	H373	May cause organ damage.[6][8][9]	Chronic exposure to nitro-halo compounds often targets the blood, liver, and spleen.

Physical Hazards

- **Thermal Instability:** Nitro compounds possess high energy potential. While this specific derivative is generally stable at room temperature, the introduction of heat (during $\text{S}_{\text{N}}\text{Ar}$ reactions) or metal catalysts can lower the onset temperature of decomposition.

- **Light Sensitivity:** The C-I bond is photolabile. Prolonged exposure to light can liberate iodine radicals, degrading the reagent and potentially initiating radical side reactions.

Engineering Controls & Personal Protective Equipment (PPE)

Containment Strategy

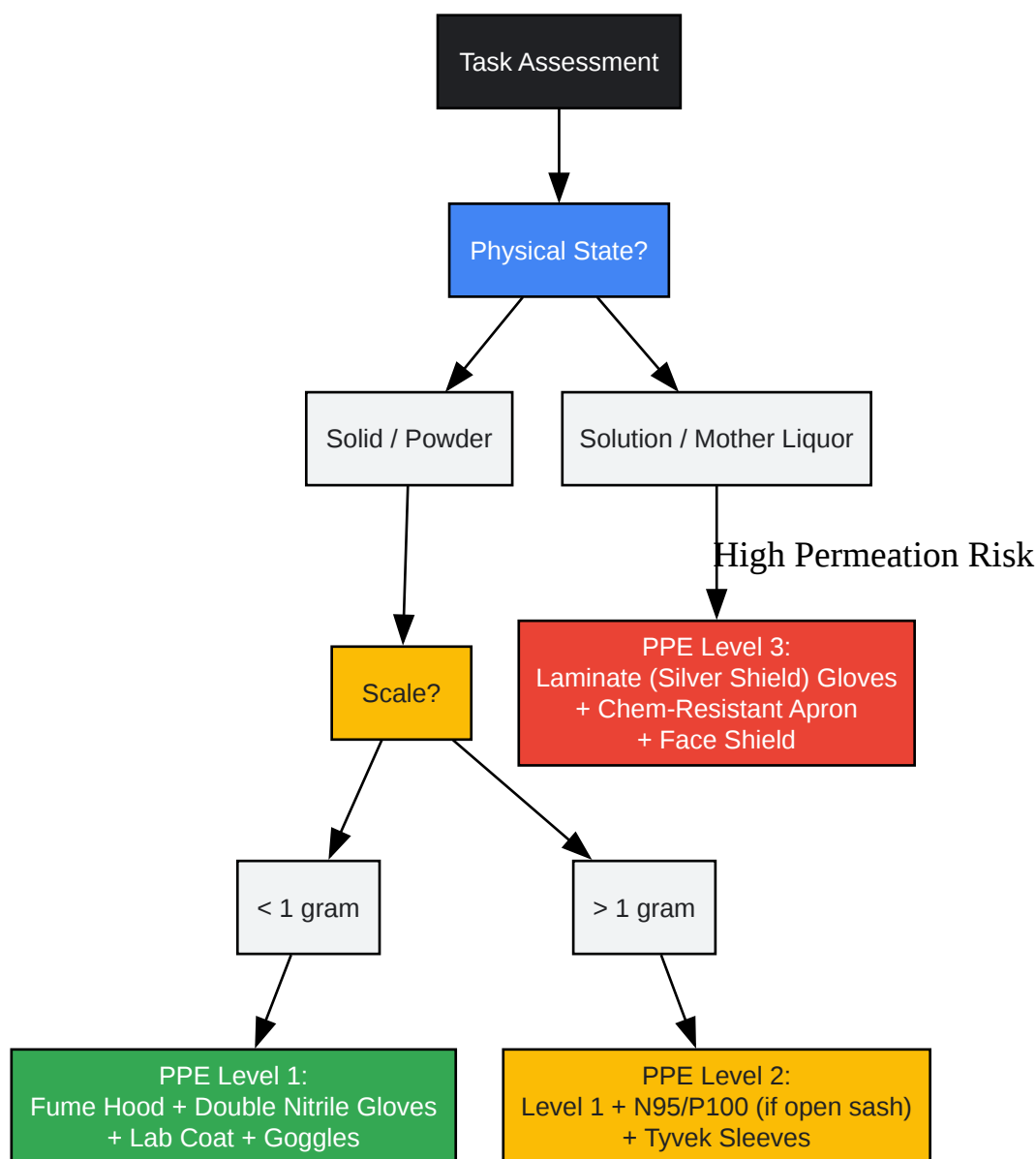
- **Primary:** All handling of the neat solid must occur inside a certified chemical fume hood.
- **Static Control:** As a crystalline solid, static charge can cause powder scattering. Use anti-static weighing boats and ionizers if available.

PPE Selection Logic

Standard nitrile examination gloves may offer insufficient protection against nitroaromatics during prolonged contact.

- **Routine Handling (Solid/Weighing):** Double-gloving with Nitrile (minimum 5 mil). Change immediately upon contamination.
- **Solution Handling / Spill Cleanup:** Laminate film gloves (e.g., Silver Shield® / Barrier®) are required. Nitrobenzene derivatives permeate nitrile rubber rapidly (often <15 minutes).

PPE Decision Logic (Visualization)



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Figure 1: PPE Selection Matrix based on physical state and scale. Note the requirement for Laminate gloves when handling solutions due to rapid permeation risks.

Operational Protocols

Weighing & Transfer

- Preparation: Place a disposable absorbent pad (benchkote) in the fume hood. Pre-weigh the receiving vessel (flask) to avoid transferring the solid back and forth.

- Transfer: Use a disposable spatula. Do not use metal spatulas that may generate sparks if the powder is exceedingly dry/fine.
- Decontamination: Immediately wipe the balance area with a solvent-dampened tissue (Acetone/Ethanol) and dispose of the tissue as hazardous solid waste.

Reaction Setup (S_NAr Focus)

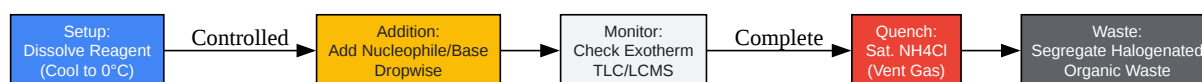
Because the fluorine is activated, reactions with amines or thiols are often exothermic.

- Solvent Choice: Dissolve **2-Fluoro-5-iodonitrobenzene** in the solvent (e.g., DMF, DMSO, THF) before adding the nucleophile/base.
- Addition: Add the nucleophile/base slowly at 0°C or room temperature to control the exotherm.
- Monitoring: Monitor by TLC or LCMS. Do not heat the reaction to reflux immediately; verify the exotherm has subsided.

Quenching & Workup

- Quench: Slowly add saturated aqueous Ammonium Chloride (NH₄Cl) or water. Caution: If Sodium Hydride (NaH) was used as a base, quench under inert gas with extreme care.
- Extraction: Use Ethyl Acetate or Dichloromethane.
- Washing: Wash the organic layer with water/brine to remove polar byproducts (fluoride salts).
 - Note: The aqueous waste will contain fluoride ions and potentially unreacted nitro-aromatics. Do not pour down the drain.

Reaction Workflow (Visualization)



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Figure 2: Step-by-step workflow for S_NAr reactions involving **2-Fluoro-5-iodonitrobenzene**, emphasizing thermal control.

Emergency Response

Scenario	Immediate Action	Medical/Follow-up
Skin Contact	Brush off dry powder first (do not wet, as this increases absorption).[8] Then wash with soap and water for 15 mins.[10]	Seek medical attention.[5][6][7][8][9][11][12][13] Monitor for signs of methemoglobinemia (blue lips/fingernails) for 24 hours.
Eye Contact	Rinse cautiously with water for 15 minutes.[10] Remove contact lenses if present.[5][8][10]	Consult an ophthalmologist immediately.
Inhalation	Move to fresh air.[5][9][10][13] If breathing is difficult, administer oxygen (trained personnel only).	Monitor for pulmonary irritation.[4]
Spill (Solid)	Cover with damp sand or absorbent pads to prevent dust. Scoop into a sealed container.	Do not use a vacuum cleaner (dust explosion risk).

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated). While stable at RT, refrigeration retards slow decomposition and iodine liberation.
- Light: Protect from light (Amber vials or foil-wrapped).
- Incompatibilities: Strong bases (risk of runaway S_NAr), Strong Oxidizers, Reducing agents (risk of reducing the nitro group exothermically).

References

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